Solubility Profile of Azelaic Dihydrazide: A Technical Guide

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Compound of Interest

Compound Name:	*Azelaic dihydrazide*
CAS No.:	*4080-95-9*
Cat. No.:	*B1293669*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the solubility of **azelaic dihydrazide**, a key intermediate in pharmaceutical and polymer synthesis. Due to a lack of specific quantitative solubility data in publicly available literature, this document focuses on providing a qualitative assessment of solubility in various solvents, detailed experimental protocols for determining solubility, and, for comparative purposes, quantitative data on its parent compound, azelaic acid. This guide is intended to equip researchers with the necessary information and methodologies to effectively utilize **azelaic dihydrazide** in their work.

Introduction

Azelaic dihydrazide (nonanedihydrazide) is a derivative of azelaic acid, featuring two hydrazide functional groups.[1] This bifunctionality makes it a valuable building block in the synthesis of various polymers and as a cross-linking agent.[1] Its applications are found in diverse fields, from the development of high-performance polymers to its potential use as an intermediate in the synthesis of pharmacologically active molecules. A critical parameter for the

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effective use of **azelaic dihydrazide** in these applications is its solubility in different solvent systems. This guide addresses this crucial aspect.

Physicochemical Properties of Azelaic Dihydrazide

- Molecular Formula: $C_9H_{20}N_4O_2$[2][3]
- Molecular Weight: 216.29 g/mol [2]
- Appearance: White to almost white powder or crystals.
- Melting Point: Approximately 183°C.[4][5][6]

Solubility of Azelaic Dihydrazide

Qualitative Solubility Summary

Direct quantitative solubility data for **azelaic dihydrazide** in various solvents is not readily available in scientific literature. However, it is generally characterized as being soluble in polar solvents.[1] This is attributed to the presence of the polar hydrazide groups, which can engage in hydrogen bonding with protic and other polar solvents.

Solvent Class	General Solubility	Rationale
Polar Protic Solvents (e.g., Water, Ethanol, Methanol)	Expected to be Soluble	The hydrazide groups can act as both hydrogen bond donors and acceptors, facilitating interaction with protic solvents.
Polar Aprotic Solvents (e.g., DMSO, DMF)	Expected to be Soluble	The high polarity of these solvents can effectively solvate the polar dihydrazide molecule.
Nonpolar Solvents (e.g., Hexane, Toluene)	Expected to be Sparingly Soluble to Insoluble	The significant difference in polarity between the solute and solvent limits miscibility, following the "like dissolves like" principle.[7]

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Comparative Solubility Data: Azelaic Acid

For reference, the following table summarizes the quantitative solubility of the parent compound, azelaic acid. It is crucial to note that these values are for azelaic acid and not **azelaic dihydrazide**. The presence of the hydrazide groups in place of carboxylic acid groups will alter the solubility profile.

Solvent	Temperature (°C)	Solubility (g/L)	Reference
Water	1	1.0	[8]
Water	20	2.4	[8]
Water	50	8.2	[8]
Water	20	2.1	[9][10]
Ethanol	25	198.28	[8]
Methanol	25	247.83	[8]
Isopropanol	25	104.32	[8]
Dimethyl Sulfoxide (DMSO)	Not Specified	~10 mg/mL	[11]
N,N-Dimethylformamide (DMF)	Not Specified	~10 mg/mL	[11]

Experimental Protocols for Solubility Determination

Given the absence of published quantitative data, researchers will likely need to determine the solubility of **azelaic dihydrazide** experimentally. The following are detailed, generalized protocols for determining the solubility of a solid compound in aqueous and organic solvents.

Determination of Solubility in Water (Based on OECD Guideline 105)

This protocol is adapted from the OECD Guideline 105 for the Testing of Chemicals, specifically the Flask Method, which is suitable for substances with solubilities above 10^{-2} g/L.[12]

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Objective: To determine the saturation mass concentration of **azelaic dihydrazide** in water at a specific temperature.

Materials:

- **Azelaic dihydrazide** (analytical grade)
- Distilled or deionized water
- Thermostatically controlled shaker or magnetic stirrer with temperature control
- Analytical balance
- Centrifuge
- Filtration apparatus (e.g., syringe filters with a pore size of 0.45 µm or less)
- Appropriate analytical instrumentation for quantification (e.g., HPLC-UV, LC-MS, or a validated titration method)
- Volumetric flasks and pipettes

Procedure:

- Preliminary Test: a. Add a small, weighed amount of **azelaic dihydrazide** to a known volume of water in a flask at the desired test temperature (e.g., 20°C). b. Shake vigorously for 10 minutes and observe visually. c. If the substance dissolves completely, incrementally add more until a slight excess of solid remains. This helps to estimate the amount of substance needed for the main test and the approximate time to reach saturation.
- Main Test: a. Prepare at least three flasks, each containing a known volume of water. b. Add an amount of **azelaic dihydrazide** to each flask that is in excess of its estimated solubility (determined from the preliminary test). c. Tightly stopper the flasks and place them in the thermostatically controlled shaker or on the magnetic stirrer at the desired temperature (e.g., 20 ± 0.5°C). d. Agitate the flasks for a sufficient time to reach equilibrium. The OECD guideline suggests starting with 24 hours. For subsequent time points (e.g., 48 hours), the concentration should not differ by more than 5% from the previous measurement, indicating

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that equilibrium has been reached. e. After reaching equilibrium, allow the flasks to stand at the test temperature for at least 24 hours to allow for the settling of undissolved material.

- Sample Analysis: a. Carefully take a sample from the clear supernatant of each flask. b. To separate any remaining undissolved solid, centrifuge the samples at a high speed. c. Filter the supernatant through a membrane filter (e.g., 0.45 µm). Discard the first portion of the filtrate to avoid adsorption errors. d. Accurately dilute the filtrate with a suitable solvent if necessary. e. Analyze the concentration of **azelaic dihydrazide** in the filtrate using a pre-validated analytical method.

- Data Reporting: a. The solubility is reported as the average of the concentrations from the replicate flasks in g/L or mg/mL at the specified temperature.

Determination of Solubility in Organic Solvents

This is a general method for determining the solubility of a solid in an organic solvent.

Objective: To determine the solubility of **azelaic dihydrazide** in a specific organic solvent at a given temperature.

Materials:

- **Azelaic dihydrazide** (analytical grade)
- Solvent of interest (e.g., ethanol, DMSO, DMF)
- Vials or test tubes with secure caps
- Vortex mixer or shaker
- Analytical balance
- Micro-pipettes
- Filtration or centrifugation equipment
- Analytical instrumentation for quantification

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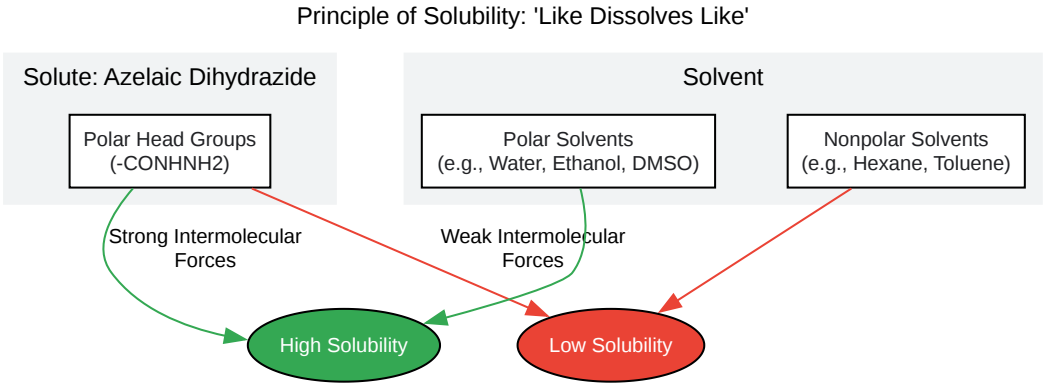
Procedure:

- Add a precisely weighed amount of **azelaic dihydrazide** (e.g., 10 mg) to a vial.
- Incrementally add a known volume of the organic solvent to the vial.
- After each addition, cap the vial and vortex or shake vigorously for a set period (e.g., 1-2 minutes).
- Visually inspect for complete dissolution.
- Continue adding solvent in small, known increments until the solid is completely dissolved.
- The solubility can then be calculated based on the total volume of solvent required to dissolve the initial mass of the compound.
- For more precise measurements, a saturated solution can be prepared by adding an excess of the solid to the solvent, followed by equilibration and analysis of the supernatant, similar to the method described for water solubility.

Visualizations

Logical Relationship: Principle of Solubility



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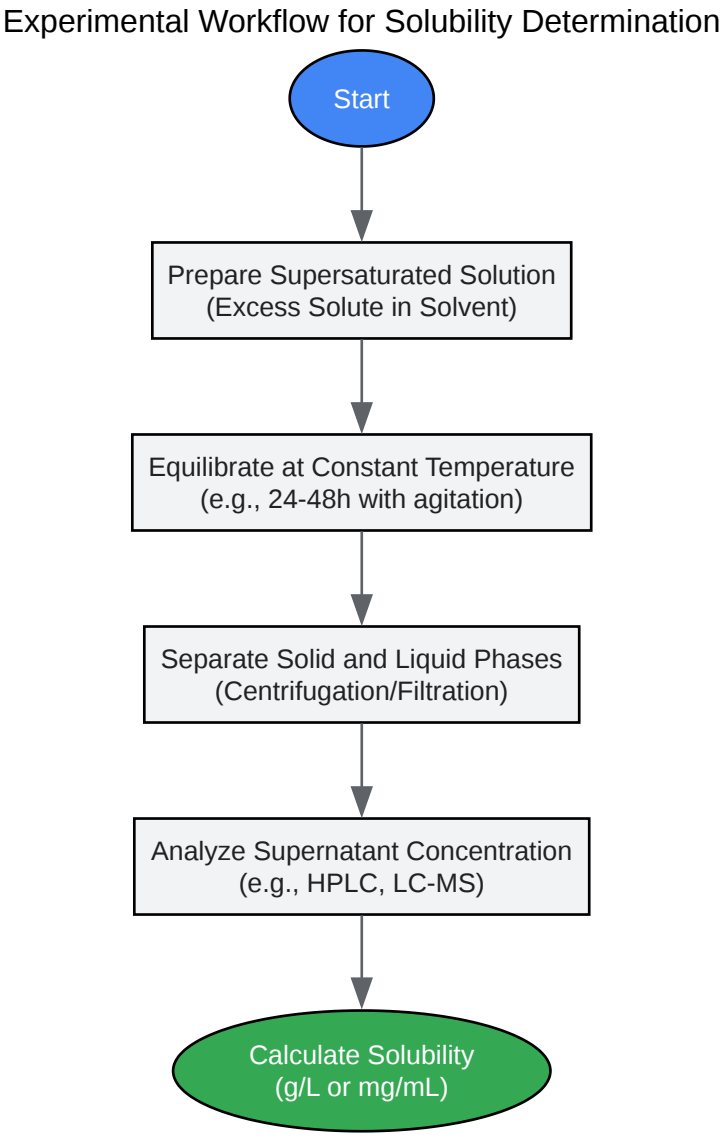
Caption: Logical diagram illustrating the "like dissolves like" principle for **azelaic dihydrazide** solubility.

Experimental Workflow: Solubility Determination



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Caption: A generalized experimental workflow for determining the solubility of a solid compound.

Conclusion

While quantitative solubility data for **azelaic dihydrazide** remains to be published, its chemical structure strongly suggests solubility in polar solvents. For researchers and drug development professionals, the provided experimental protocols offer a robust framework for determining the precise solubility in specific solvent systems relevant to their applications. The comparative data for azelaic acid serves as a useful, albeit approximate, reference point. The methodologies and principles outlined in this guide will facilitate the effective and efficient use of **azelaic dihydrazide** in various scientific endeavors.

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- To cite this document: BenchChem. [Solubility Profile of Azelaic Dihydrazide: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1293669/docs#solubility-profile-of-azelaic-dihydrazide-a-technical-guide]

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